

# Thermochemical Profile of 2-Methyl-2-octanol: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2-Methyl-2-octanol

Cat. No.: B126132

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This technical guide provides a comprehensive overview of the available thermochemical data for **2-Methyl-2-octanol** (CAS No: 628-44-4), a tertiary alcohol with applications in fragrance and as a chemical intermediate. This document is intended for researchers, scientists, and professionals in drug development and chemical engineering who require accurate thermochemical information for process design, safety analysis, and computational modeling.

## Core Thermochemical and Physical Properties

A summary of the key physical and thermochemical properties of **2-Methyl-2-octanol** is presented in Table 1. While experimental data for some properties are available, others have been estimated using reliable computational methods due to the absence of direct experimental measurements in publicly accessible literature.

Table 1: Physical and Thermochemical Properties of **2-Methyl-2-octanol**

Property	Value	Units	Data Type	Source
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O	-	-	[1][2][3]
Molecular Weight	144.25	g/mol	-	[1][2][3]
Boiling Point	177.00 - 178.00	°C at 760 mmHg	Experimental	[4]
Vapor Pressure	0.305	mmHg at 25.00 °C	Estimated	[4]
Flash Point	71.10	°C	Estimated	[4]
Density	0.825	g/cm <sup>3</sup>	Not Specified	
Enthalpy of Vaporization (ΔH <sub>vap</sub> )	64.6	kJ/mol at 353 K	Experimental	[5]
Standard Enthalpy of Formation (liquid, ΔH <sub>f</sub> °)	-450.3 ± 5.8	kJ/mol	Estimated	Group Contribution Method
Standard Molar Entropy (liquid, S°)	363.2 ± 7.3	J/(mol·K)	Estimated	Group Contribution Method
Liquid Heat Capacity (C <sub>p,l</sub> )	330.8 ± 16.5	J/(mol·K)	Estimated	Group Contribution Method

## Experimental Protocols: Determination of Enthalpy of Combustion

While specific experimental protocols for the thermochemical analysis of **2-Methyl-2-octanol** are not readily available, a generalized and widely accepted methodology for determining the enthalpy of combustion of a liquid alcohol, such as a tertiary alcohol, involves bomb calorimetry.

## Principle

The enthalpy of combustion is determined by burning a known mass of the substance in a constant-volume bomb calorimeter. The heat released by the combustion is absorbed by the surrounding water and the calorimeter components, leading to a temperature rise. By measuring this temperature change and knowing the heat capacity of the calorimeter system, the heat of combustion can be calculated.

## Apparatus

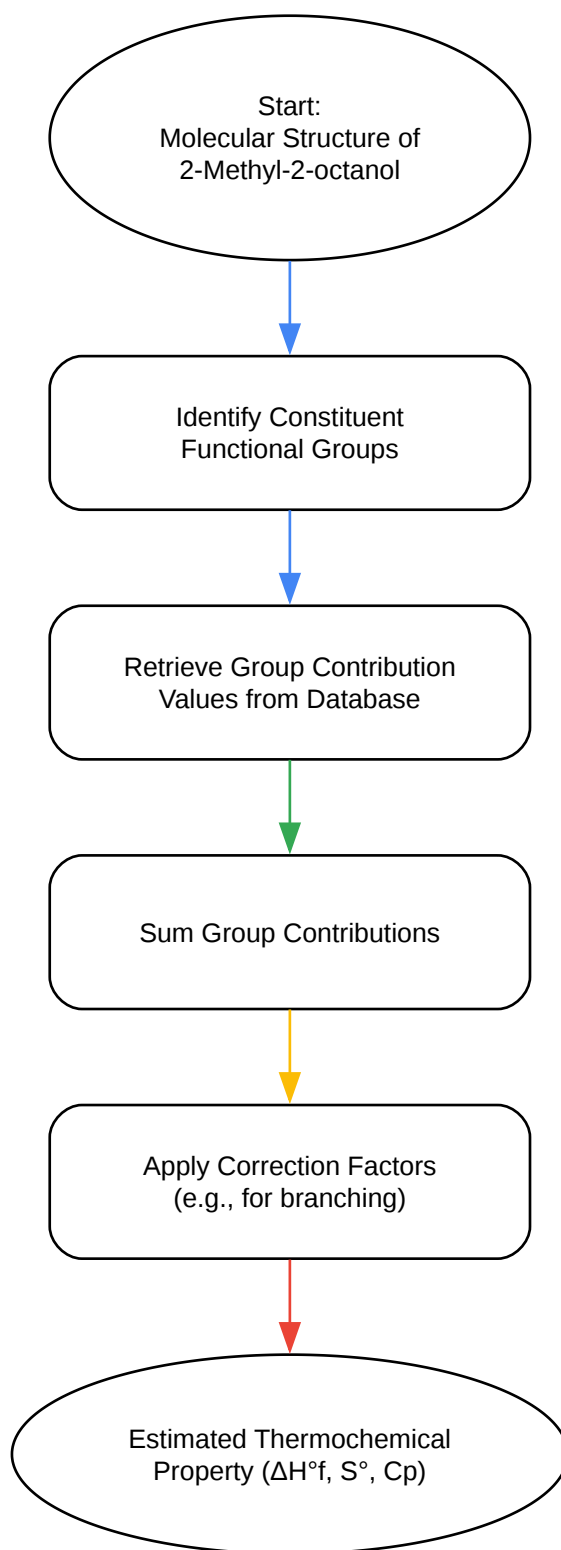
- Oxygen bomb calorimeter
- High-precision digital thermometer (resolution of at least 0.001 °C)
- Analytical balance (readability of at least 0.1 mg)
- Benzoic acid (for calibration)
- Oxygen cylinder with a pressure regulator
- Ignition system
- Sample crucible (platinum or stainless steel)
- Deionized water

## Procedure

- Calibration of the Calorimeter:
  - A known mass (approximately 1 g) of benzoic acid is pelletized and placed in the crucible.
  - A fuse wire is attached to the ignition electrodes, with the wire in contact with the benzoic acid pellet.
  - The bomb is assembled and pressurized with oxygen to approximately 30 atm.
  - The bomb is placed in the calorimeter bucket containing a known mass of deionized water.

- The initial temperature is recorded.
- The sample is ignited, and the temperature is recorded at regular intervals until a constant temperature is reached.
- The heat capacity of the calorimeter is calculated using the known enthalpy of combustion of benzoic acid.
- Combustion of **2-Methyl-2-octanol**:
  - A known mass (approximately 0.5 - 1 g) of **2-Methyl-2-octanol** is accurately weighed into the crucible.
  - The fuse wire is attached to the ignition electrodes, with the wire submerged in the liquid sample.
  - The bomb is assembled, pressurized with oxygen, and placed in the calorimeter with a known mass of water.
  - The initial temperature is recorded.
  - The sample is ignited, and the temperature change is recorded as in the calibration step.
  - The heat released during the combustion of the sample is calculated using the heat capacity of the calorimeter and the measured temperature rise.
  - The enthalpy of combustion of **2-Methyl-2-octanol** is then calculated on a molar basis.<sup>[6]</sup>  
<sup>[7]</sup><sup>[8]</sup><sup>[9]</sup><sup>[10]</sup>

The workflow for this experimental determination is visualized in the following diagram.



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